

(R)-2-(1-Aminoethyl)phenol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: (R)-2-(1-Aminoethyl)phenol

Cat. No.: B043574

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For Researchers, Scientists, and Drug Development Professionals

(R)-2-(1-Aminoethyl)phenol, a chiral amine and phenolic compound, serves as a valuable intermediate in pharmaceutical synthesis. Due to its chemical nature, stringent safety and handling protocols are imperative to ensure the well-being of laboratory personnel and the integrity of research. This technical guide provides an in-depth overview of the known hazards, safe handling procedures, and emergency response protocols for this compound.

Hazard Identification and Classification

(R)-2-(1-Aminoethyl)phenol is classified as a hazardous substance. The primary hazards are associated with its irritant properties.

GHS Classification:

- Skin corrosion/irritation: Category 2
- Serious eye damage/eye irritation: Category 2A
- Specific target organ toxicity - single exposure (Respiratory tract irritation): Category 3

Signal Word: Warning

Hazard Pictogram:

- GHS07: Exclamation Mark

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Toxicological Data Summary

While specific toxicological data for **(R)-2-(1-Aminoethyl)phenol** is limited, the known hazards of its constituent functional groups—phenols and amines—necessitate a cautious approach. The following tables summarize relevant toxicity data for phenol and ethylamine to provide a conservative estimate of potential hazards.

Compound	LD50 (Oral, Rat)	LD50 (Dermal, Rabbit)	LC50 (Inhalation, Rat)
Phenol	317 mg/kg	630 mg/kg	316 mg/m ³ (4 hours)
Ethylamine	400 mg/kg	390 mg/kg	5540 ppm (1 hour)

Occupational Exposure Limits

Currently, there are no established specific occupational exposure limits (OELs) for **(R)-2-(1-Aminoethyl)phenol**. Therefore, it is prudent to adhere to the OELs for phenol as a conservative measure.

Regulatory Body	Exposure Limit (8-hour TWA)	Short-Term Exposure Limit (STEL)
OSHA (PEL)	5 ppm (19 mg/m ³)	-
ACGIH (TLV)	5 ppm (19 mg/m ³)	-
NIOSH (REL)	5 ppm (19 mg/m ³)	15.6 ppm (60 mg/m ³) (15-min Ceiling)

Experimental Protocols

Adherence to detailed experimental protocols is critical for the safe handling of **(R)-2-(1-Aminoethyl)phenol**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense.

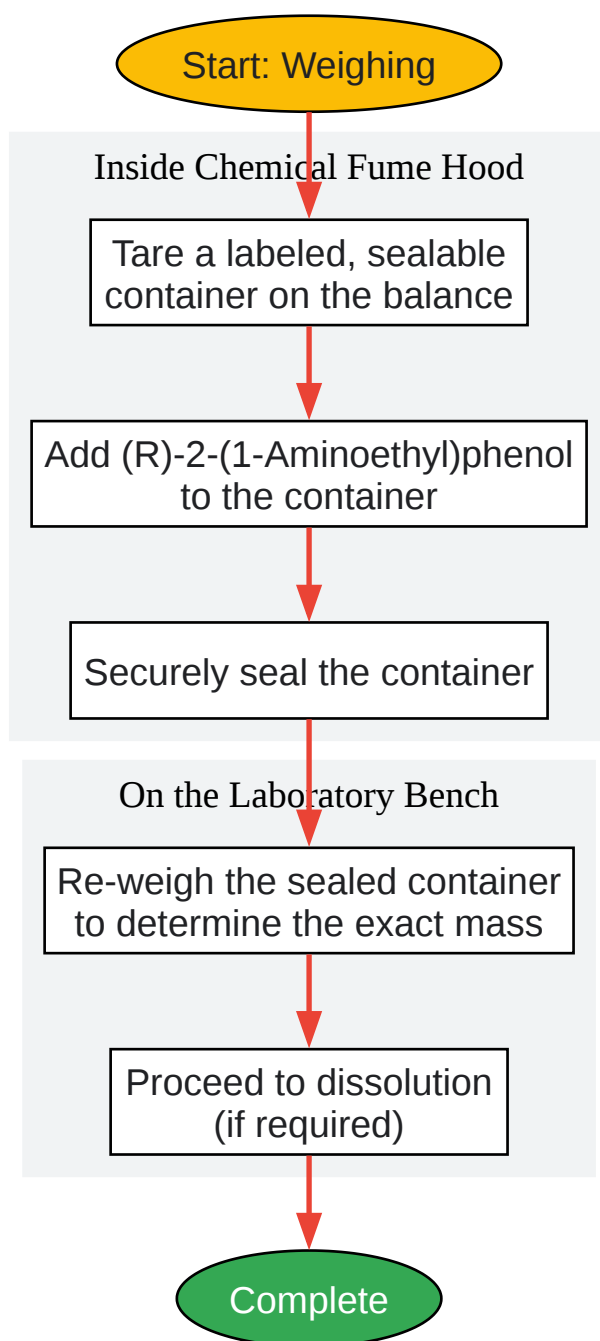


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PPE Selection Workflow.

Weighing of Solid (R)-2-(1-Aminoethyl)phenol

Due to its irritant nature as a powder, specific precautions must be taken during weighing.



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Safe Weighing Protocol.

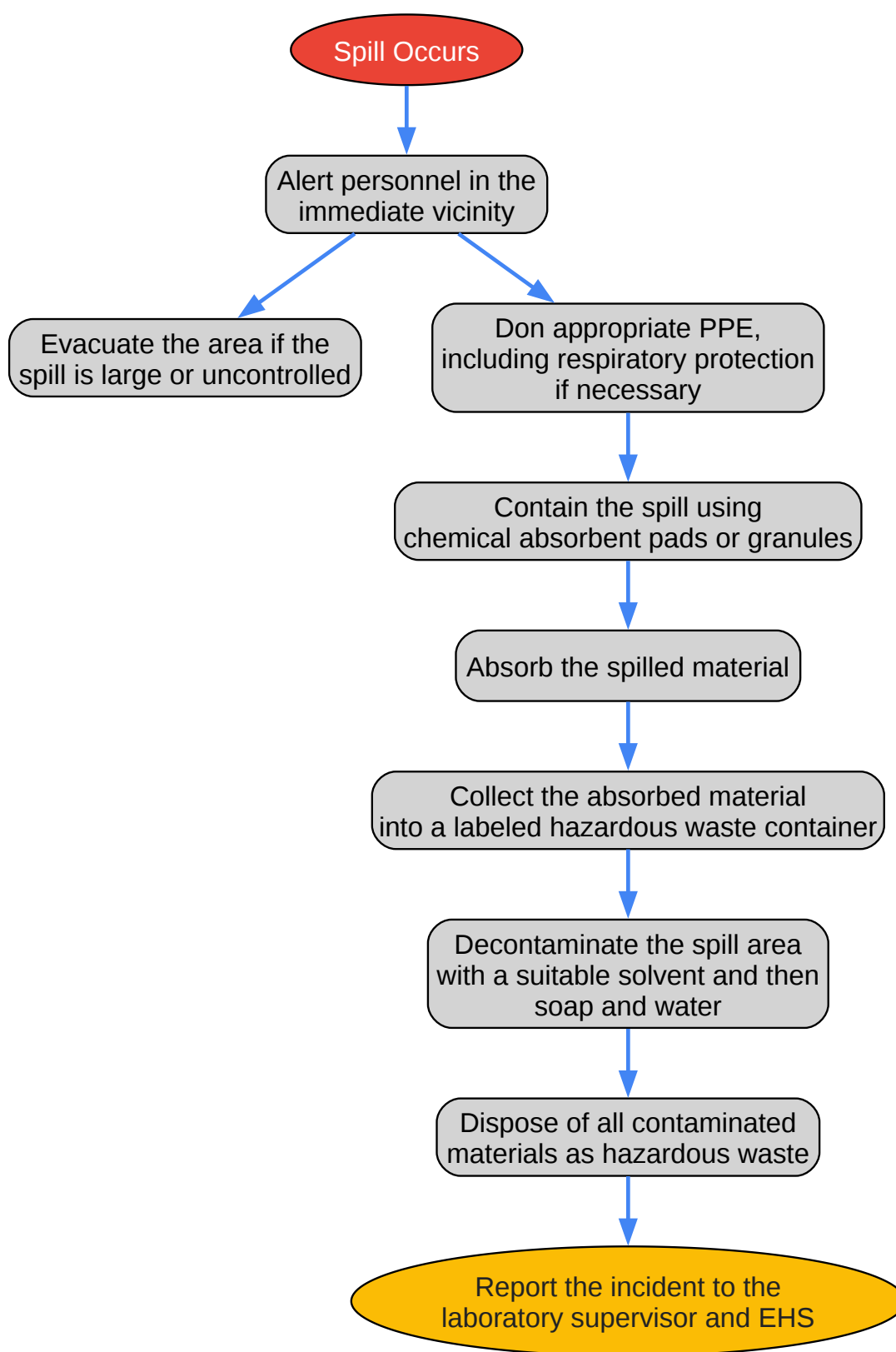
Preparation of a Stock Solution

The following protocol outlines the steps for safely preparing a solution of **(R)-2-(1-Aminoethyl)phenol**.

- Preparation: Don all required PPE and ensure the chemical fume hood is functioning correctly.
- Weighing: Following the protocol in section 4.2, accurately weigh the required amount of solid **(R)-2-(1-Aminoethyl)phenol** into a sealable container.
- Dissolution:
 - Place a suitable flask containing the desired solvent and a magnetic stir bar on a stir plate inside the fume hood.
 - Slowly and carefully add the weighed solid to the solvent while stirring to avoid splashing.
 - Rinse the weighing container with a small amount of the solvent and add the rinsing to the flask to ensure a complete transfer.
- Final Volume Adjustment: Once the solid is fully dissolved, carefully transfer the solution to a volumetric flask. Rinse the initial flask with a small amount of solvent and add to the volumetric flask. Bring the solution to the final desired volume with the solvent.
- Labeling and Storage: Cap the volumetric flask and invert several times to ensure homogeneity. Transfer the solution to a clearly labeled, sealed storage bottle. The label should include the chemical name, concentration, date of preparation, and your initials. Store in a cool, dry, and dark place (2-8°C).

Emergency Procedures

Spill Response



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Chemical Spill Response Workflow.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 1-2 glasses of water to drink. Seek immediate medical attention.

Storage and Disposal

Storage: Store **(R)-2-(1-Aminoethyl)phenol** in a tightly sealed container in a cool (2-8°C), dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.^{[1][2]} Protect from light.

Disposal: All waste containing **(R)-2-(1-Aminoethyl)phenol**, including contaminated labware and absorbents, must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Collect in a clearly labeled, sealed container.

This guide is intended to provide comprehensive safety and handling information for **(R)-2-(1-Aminoethyl)phenol**. It is not a substitute for a thorough understanding of the Safety Data Sheet (SDS) and proper laboratory safety training. Always consult the SDS before working with any chemical and perform a risk assessment for your specific experimental procedures.

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References

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